

3-bromophthalic acid molecular structure and weight

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Compound of Interest

Compound Name: **3-bromophthalic Acid**

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An In-Depth Technical Guide to **3-Bromophthalic Acid**: Structure, Properties, and Applications

Abstract

This technical guide provides a comprehensive overview of **3-bromophthalic acid**, a key chemical intermediate in various fields of synthesis. It details the molecule's fundamental physicochemical properties, including its molecular structure and weight, and presents a thorough spectroscopic profile for its characterization. The guide explores its synthesis, inherent reactivity, and significant applications, particularly its role as a versatile building block in the development of pharmaceuticals, dyes, and performance materials. Furthermore, it includes a representative experimental protocol for its use in synthesis and outlines critical safety and handling procedures. This document is intended for researchers, chemists, and professionals in drug development who require a detailed, practical understanding of **3-bromophthalic acid**.

Introduction

3-Bromophthalic acid (CAS No. 116-69-8) is an organic compound belonging to the family of substituted aromatic dicarboxylic acids.^{[1][2][3]} Its structure, which consists of a benzene ring functionalized with two adjacent carboxylic acid groups and a bromine atom, makes it a highly valuable and versatile intermediate in organic synthesis.^{[1][4]} The presence of multiple reactive sites—the two carboxylic acids and the carbon-bromine bond—allows for a wide range of chemical transformations. This versatility is leveraged in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs), specialized dyes and pigments, and high-

performance polymers.^{[1][4]} This guide serves as a technical resource, consolidating critical information on its molecular characteristics, synthesis, reactivity, and safe handling to support its effective application in research and development.

Physicochemical and Molecular Properties

The utility of **3-bromophthalic acid** in synthetic chemistry is fundamentally dictated by its distinct molecular structure and resulting physicochemical properties.

Molecular Structure

The structure consists of a phthalic acid backbone with a bromine atom substituted at the C3 position of the benzene ring. The two carboxylic acid groups are positioned ortho to each other at C1 and C2.

Caption: Molecular structure of **3-bromophthalic acid**.

Quantitative Data Summary

The key properties of **3-bromophthalic acid** are summarized in the table below for quick reference. These values are critical for designing experiments, predicting reactivity, and ensuring proper handling and storage.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ BrO ₄	[1] [2] [3] [4] [5]
Molecular Weight	245.03 g/mol	[2] [3] [4] [5] [6]
CAS Number	116-69-8	[1] [2] [3]
Appearance	Off-white to light yellow solid	[1] [3] [4]
Melting Point	183-184 °C	[3]
Boiling Point	408.8 ± 40.0 °C (Predicted)	[3] [4]
pKa	1.90 ± 0.10 (Predicted)	[1] [3]
Storage Conditions	Room temperature, sealed in dry conditions	[3] [4] [6]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	4	[1]

Spectroscopic Profile for Structural Elucidation

Accurate characterization of **3-bromophthalic acid** is essential for quality control and reaction monitoring. The expected spectroscopic data are as follows:

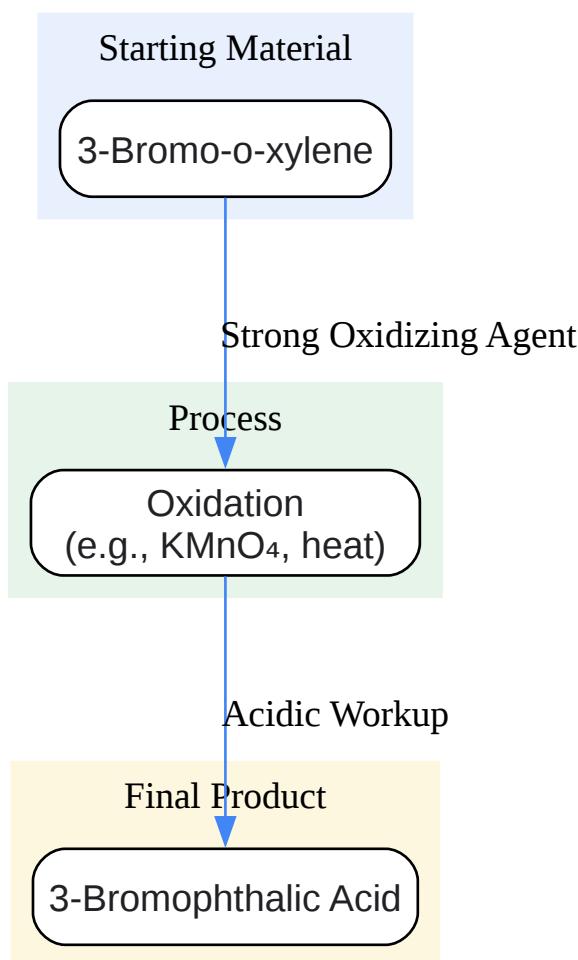
- ¹H NMR (Proton NMR): The spectrum would show signals corresponding to the aromatic protons and the acidic protons of the carboxylic acid groups. The aromatic region would display complex splitting patterns for the three adjacent protons on the benzene ring. The two carboxylic acid protons would appear as broad singlets at a downfield chemical shift (typically >10 ppm), which would disappear upon a D₂O shake.
- ¹³C NMR (Carbon NMR): The spectrum would exhibit eight distinct signals for the eight carbon atoms in the molecule. The carbons of the two carboxylic acid groups would resonate at the most downfield positions (>165 ppm). The six aromatic carbons would appear in the typical range of 120-140 ppm, with the carbon atom bonded to the bromine showing a characteristic shift.

- Infrared (IR) Spectroscopy: The IR spectrum is dominated by characteristic absorptions. A very broad O-H stretch from the carboxylic acid groups is expected from approximately 2500 to 3300 cm^{-1} . A sharp, strong C=O (carbonyl) stretch will appear around 1700 cm^{-1} . C=C stretches for the aromatic ring will be visible in the 1450-1600 cm^{-1} region.
- Mass Spectrometry (MS): In the mass spectrum, the molecular ion peak $[\text{M}]^+$ would be observed. A key feature would be the presence of an $[\text{M}+2]^+$ peak of nearly equal intensity, which is the characteristic isotopic signature of a molecule containing one bromine atom (due to the natural abundance of ^{79}Br and ^{81}Br isotopes).

Synthesis and Reactivity

Synthesis Pathways

3-Bromophthalic acid is typically synthesized through the oxidation of a correspondingly substituted o-xylene or related precursor. One common conceptual pathway involves the oxidation of 3-bromo-o-xylene.



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Caption: Conceptual synthesis pathway for **3-bromophthalic acid**.

This process leverages the stability of the aromatic ring while oxidizing the two methyl groups to carboxylic acids. The choice of oxidizing agent and reaction conditions is critical to achieve high yield and purity.

Chemical Reactivity

The reactivity of **3-bromophthalic acid** is governed by its three functional groups:

- Carboxylic Acids: These groups can undergo typical reactions such as esterification, amidation, and reduction. A key reaction is dehydration upon heating with reagents like

acetic anhydride to form 3-bromophthalic anhydride, a valuable intermediate in its own right.

[7]

- **Aromatic Ring:** The bromine atom deactivates the ring towards electrophilic substitution but directs incoming electrophiles to the positions ortho and para to it.
- **Carbon-Bromine Bond:** The bromine atom can be substituted or used in cross-coupling reactions (e.g., Suzuki, Heck), which is a powerful method for forming carbon-carbon bonds. [8] This reactivity is particularly important in drug development for building complex molecular scaffolds.[8][9]

Applications in Research and Drug Development

3-Bromophthalic acid is not typically an end-product but rather a crucial building block.[1]

- **Pharmaceutical Synthesis:** It serves as a scaffold for constructing complex molecules.[4] The ability to functionalize the carboxylic acid groups and use the bromine atom for cross-coupling reactions allows medicinal chemists to systematically modify structures to optimize pharmacological activity.[8]
- **Dyes and Pigments:** The phthalic acid core is a common feature in many dyes. The bromo-substituent can be used to tune the chromophore's properties or as a handle for further functionalization to create pigments with desired colors and stability.[1][4]
- **Polymer Chemistry:** It can be used as a monomer in the synthesis of specialty polyesters and polyamides. The bromine atom can impart flame-retardant properties or serve as a site for post-polymerization modification.[4]

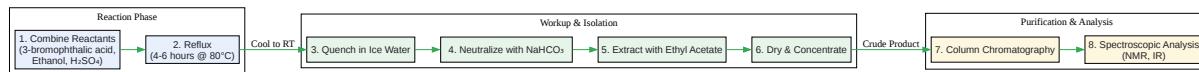
Experimental Protocol: Synthesis of Diethyl 3-bromophthalate

This protocol describes a representative esterification reaction using **3-bromophthalic acid** as the starting material. This is a foundational experiment demonstrating the reactivity of its carboxylic acid groups.

Step-by-Step Methodology

- Reactant Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add **3-bromophthalic acid** (1.0 eq), absolute ethanol (10 eq, serving as both reactant and solvent), and a catalytic amount of concentrated sulfuric acid (0.1 eq).
- Reaction: Heat the mixture to reflux (approximately 80°C) and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup - Quenching: After the reaction is complete, allow the mixture to cool to room temperature. Slowly pour the reaction mixture into a beaker of ice-cold water.
- Workup - Neutralization: Neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with an organic solvent such as ethyl acetate (3 times).
- Drying and Concentration: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product via column chromatography on silica gel to obtain pure diethyl 3-bromophthalate.
- Analysis: Characterize the final product using NMR and IR spectroscopy to confirm its structure and purity.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of diethyl 3-bromophthalate.

Safety and Handling

As a laboratory chemical, **3-bromophthalic acid** must be handled with appropriate precautions.

- GHS Classification: It is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][3][6]
- Hazard Pictogram: GHS07 (Exclamation Mark).[6]
- Signal Word: Warning.[3][6]

Recommended Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[3][10][11]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust. [10][12] Avoid contact with skin and eyes.[12] Minimize dust generation.[12]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place away from incompatible materials like strong oxidizing agents.[3][4][6][12]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[3][12] For skin contact, wash with plenty of soap and water.[12] If inhaled, move the person to fresh air. [3][12] Seek medical attention if irritation persists.

Conclusion

3-Bromophthalic acid is a foundational chemical intermediate with significant value in synthetic chemistry. Its well-defined molecular structure, characterized by a molecular weight of approximately 245.03 g/mol, and its multiple reactive sites provide chemists with a versatile tool for constructing complex molecules. Its applications span from the development of novel pharmaceuticals to the creation of advanced materials and vibrant pigments. A thorough understanding of its properties, reactivity, and safe handling protocols, as detailed in this guide, is paramount for unlocking its full potential in scientific research and industrial applications.

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